

Daphnegiravone D chemical structure and properties

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Compound of Interest

Compound Name: Daphnegiravone D

Cat. No.: B15614720

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An In-Depth Technical Guide to Daphnegiravone D

For Researchers, Scientists, and Drug Development Professionals

Abstract

Daphnegiravone D is a novel prenylated flavonoid isolated from the plant *Daphne giraldii* Nitsche. This document provides a comprehensive overview of its chemical structure, physicochemical properties, and biological activities. **Daphnegiravone D** has demonstrated significant anti-cancer properties, particularly against hepatocellular carcinoma, by inducing cell cycle arrest, apoptosis, and oxidative stress. A key mechanism of its action involves the targeting of the Ataxia Telangiectasia and Rad3-related (ATR) protein, a critical component of the DNA damage response pathway. This guide consolidates available data, presents detailed experimental protocols for key biological assays, and visualizes relevant signaling pathways to support further research and drug development efforts.

Chemical Structure and Properties

Daphnegiravone D is a prenylated flavonoid with the chemical formula $C_{26}H_{28}O_6$. Its structure was elucidated through extensive spectroscopic analysis, including high-resolution mass spectrometry (HR-MS) and nuclear magnetic resonance (NMR) spectroscopy.

Table 1: Physicochemical Properties of **Daphnegiravone D**

| Property | Value | Source |
|------------------------------------|---|---------------------|
| CAS Number | 2581826-37-9 | MedChemExpress |
| Molecular Formula | C ₂₆ H ₂₈ O ₆ | (Wang et al., 2017) |
| Molecular Weight | 436.5 g/mol | (Wang et al., 2017) |
| Appearance | Yellowish gum | (Wang et al., 2017) |
| UV (MeOH) λ _{max} (log ε) | 204 (4.58), 269 (4.44) nm | (Wang et al., 2017) |
| IR (KBr) ν _{max} | 3387, 2921, 1648, 1583, 1494, 1245, 1160, 832 cm ⁻¹ | (Wang et al., 2017) |
| Optical Rotation | [α] _D ²⁵ +10.0 (c 0.1, MeOH) | (Wang et al., 2017) |

Table 2: ¹H NMR (400 MHz, CD₃OD) and ¹³C NMR (100 MHz, CD₃OD) Spectroscopic Data for **Daphnegiravone D**

| Position | δH (ppm), mult. (J in Hz) | δC (ppm) |
|--------------------|-----------------------------------|------------------|
| 2 | - | 162.7 |
| 3 | 3.78, s | 139.1 |
| 4 | - | 178.9 |
| 5 | - | 158.5 |
| 6 | 6.42, s | 99.8 |
| 7 | - | 163.6 |
| 8 | - | 105.7 |
| 9 | - | 158.4 |
| 10 | - | 105.8 |
| 1' | - | 123.8 |
| 2' | 7.35, d (8.4) | 129.5 |
| 3' | 6.88, d (8.4) | 116.1 |
| 4' | - | 159.2 |
| 5' | 6.88, d (8.4) | 116.1 |
| 6' | 7.35, d (8.4) | 129.5 |
| 1'' | 3.30, d (7.2) | 22.9 |
| 2'' | 5.20, t (7.2) | 123.5 |
| 3'' | - | 132.4 |
| 4'' | 1.65, s | 25.9 |
| 5'' | 1.58, s | 17.8 |
| 3-OCH ₃ | 3.78, s | 60.1 |

Source: (Wang et al., 2017)

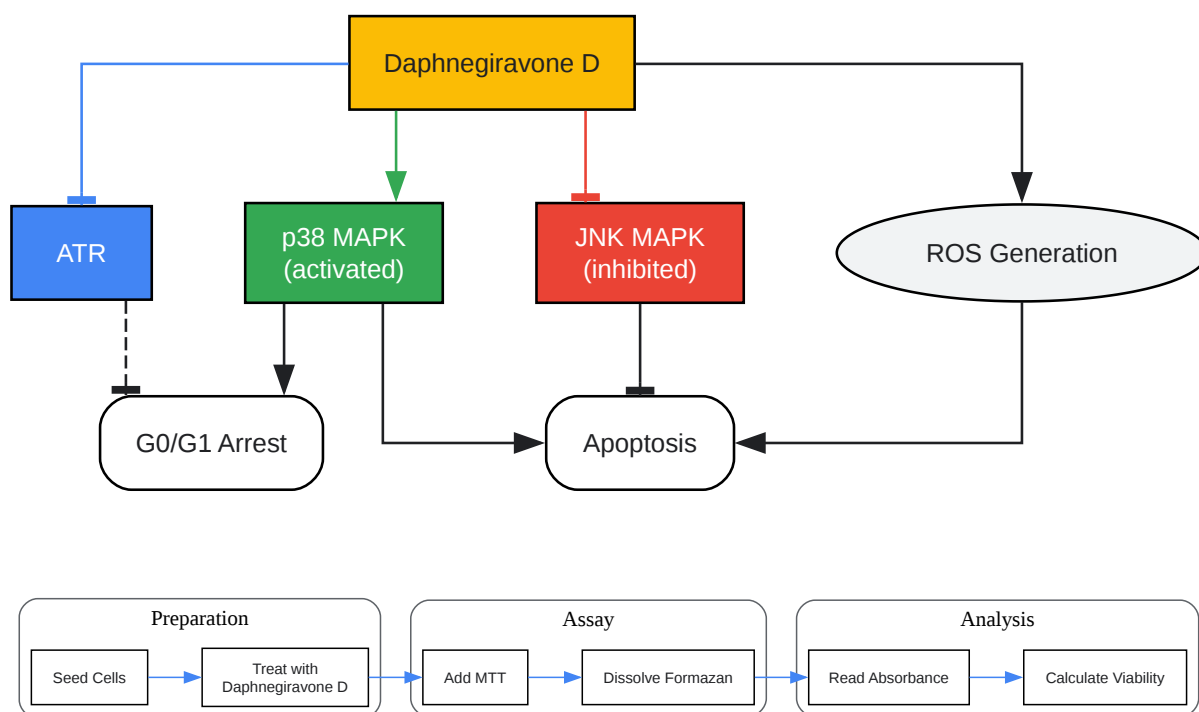
Biological Activity and Mechanism of Action

Daphnegiravone D exhibits potent cytotoxic activity against various cancer cell lines, with a particular efficacy against hepatocellular carcinoma (HCC) cells, including Hep3B and HepG2 lines.^[1] Its primary mechanisms of action include:

- **Induction of Apoptosis:** **Daphnegiravone D** triggers programmed cell death in cancer cells.^[1]
- **Cell Cycle Arrest:** It causes cell cycle arrest at the G0/G1 phase, thereby inhibiting cell proliferation.^[1]
- **Generation of Reactive Oxygen Species (ROS):** The compound induces oxidative stress within cancer cells, contributing to their demise.
- **ATR Inhibition:** **Daphnegiravone D** directly targets and inhibits the ATR protein kinase, a key regulator of the DNA damage response. This sensitizes cancer cells to DNA-damaging agents.

Signaling Pathways

Daphnegiravone D's biological effects are mediated through the modulation of several key signaling pathways. Its induction of G0/G1 arrest and apoptosis is dependent on the p38 and JNK MAPK pathways.^[1]



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References

- 1. researchgate.net [researchgate.net]
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